

An In-depth Technical Guide to the Biological Activity of cIAP1-based SNIPERs

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Compound of Interest

Compound Name: *cIAP1 Ligand-Linker Conjugates 8*

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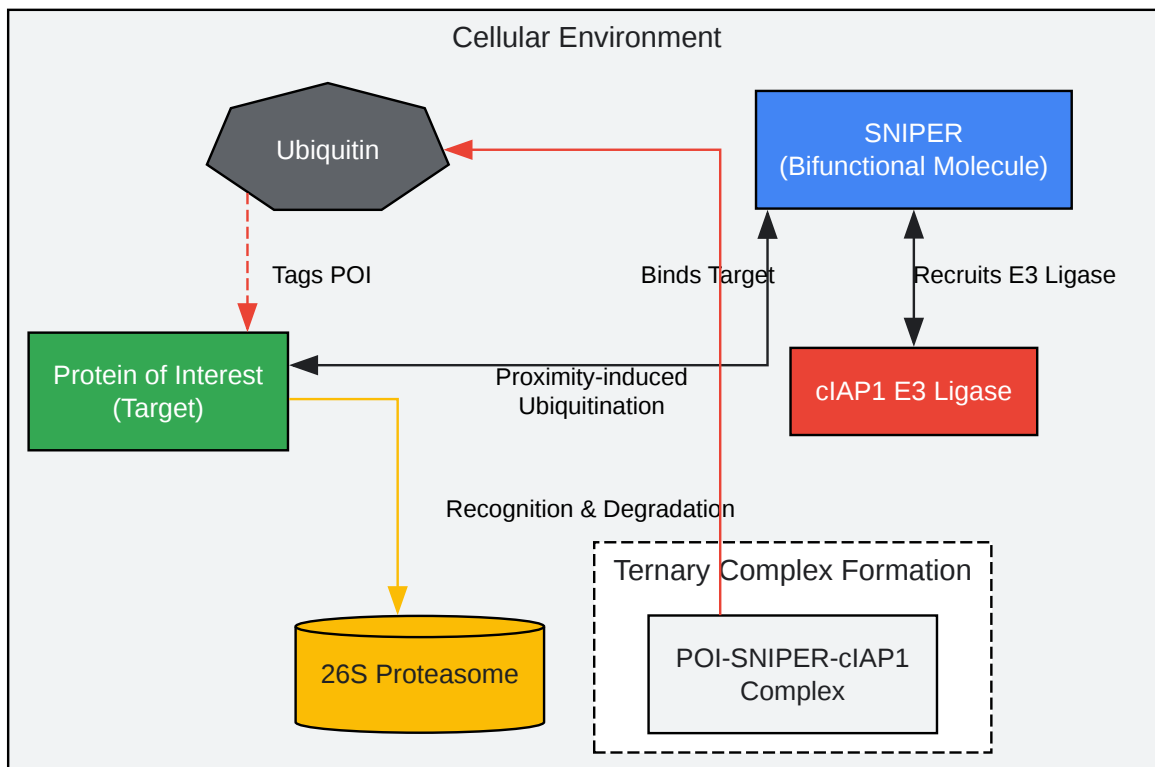
Authored for: Researchers, Scientists, and Drug Development Professionals

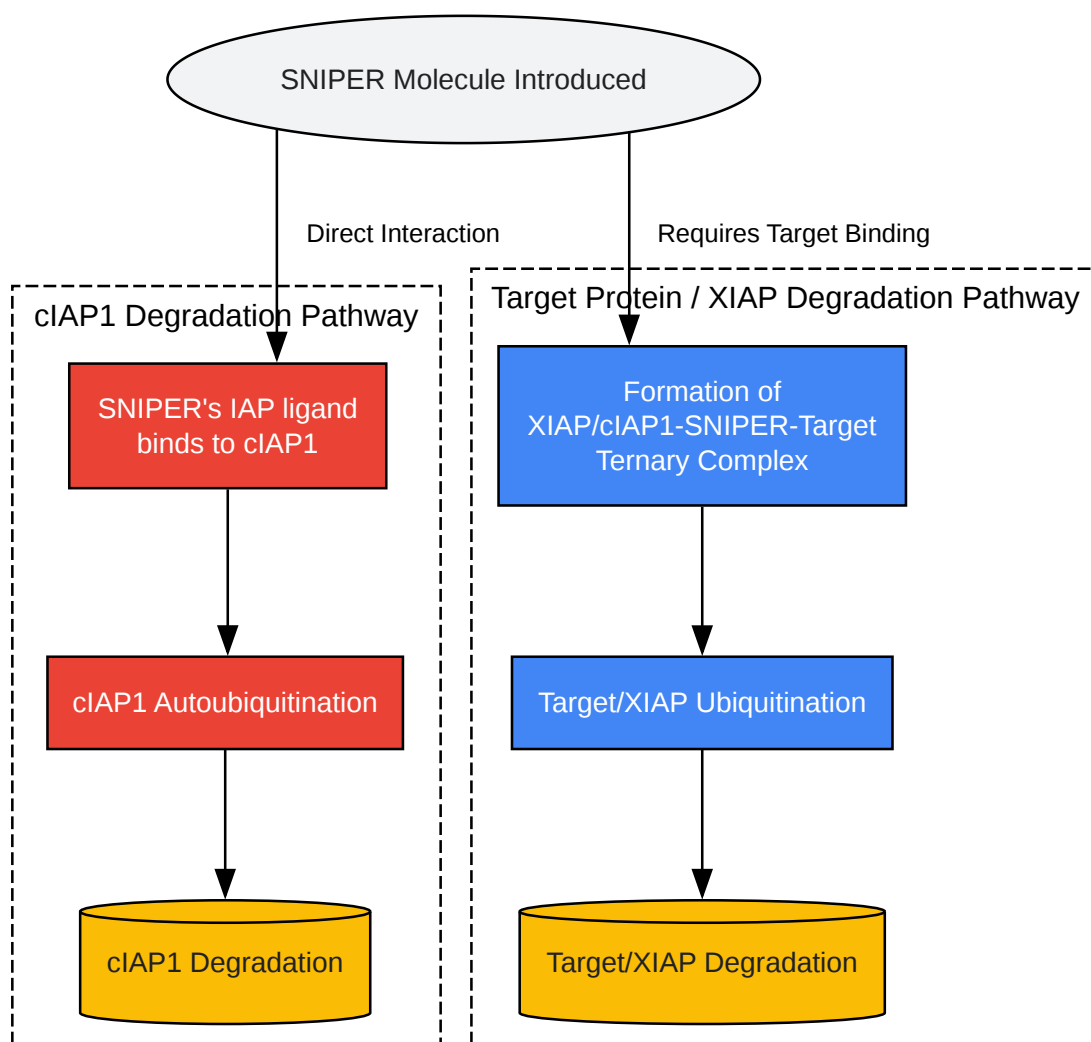
This technical guide provides a comprehensive overview of Specific and Non-genetic IAP-dependent Protein Erasers (SNIPERs) that hijack the cellular inhibitor of apoptosis protein 1 (cIAP1) E3 ubiquitin ligase. SNIPERs represent an innovative class of chimeric small molecules designed to induce the degradation of specific proteins of interest (POIs), offering a promising therapeutic modality, particularly in oncology.[1][2] This document details their mechanism of action, presents quantitative data on their biological activity, outlines key experimental protocols for their evaluation, and visualizes the critical pathways and workflows involved.

Core Mechanism of Action

SNIPERs are heterobifunctional molecules comprising three key components: a ligand that binds to the target protein (POIs), a ligand for an Inhibitor of Apoptosis Protein (IAP), and a linker connecting the two.[3] By simultaneously engaging a target protein and an IAP E3 ligase like cIAP1, SNIPERs facilitate the formation of a ternary complex. This proximity induces the E3 ligase to polyubiquitinate the target protein, marking it for degradation by the 26S proteasome.[4][5]

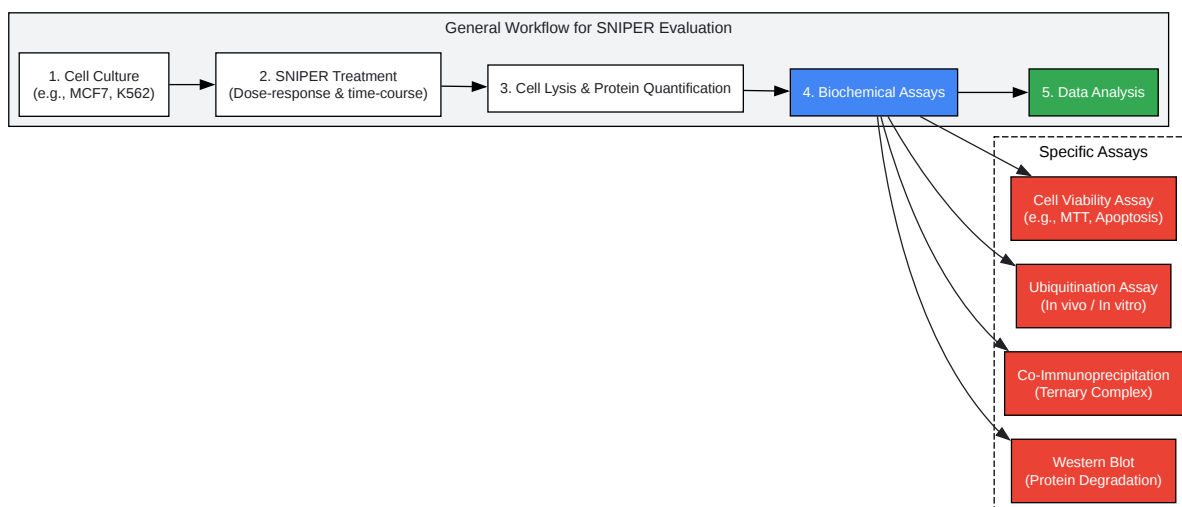
Several members of the IAP family, including cIAP1, cIAP2, and X-linked IAP (XIAP), possess E3 ubiquitin ligase activity conferred by their C-terminal RING domain.[6] SNIPERs primarily leverage cIAP1 and XIAP to effect their degradative action.[7]





Note:
cIAP1 degradation does not require the target-binding moiety of the SNIPER. This was demonstrated using SNIPERs with inactive target ligands.

Logical Flow of Differential Degradation



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